

DosatiLink-2: A High-Speed Cross-Linker for Capturing Transient Protein Interactions

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Compound of Interest

Compound Name: *DosatiLink-2*

CAS No.: *26351-71-3*

Cat. No.: *B1679016*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals in the fields of proteomics, structural biology, and drug discovery.

Introduction

DosatiLink-2 is a homo-bifunctional, amine-reactive cross-linking agent designed for the study of protein-protein interactions (PPIs) using chemical cross-linking mass spectrometry (CXMS). As a di-ortho-phthalaldehyde (DOPA) based cross-linker, **DosatiLink-2** offers a significant advantage in reaction speed, being 60-120 times faster than traditional N-hydroxysuccinimide (NHS) ester cross-linkers like disuccinimidyl suberate (DSS)[1][2]. This rapid reactivity makes it particularly well-suited for capturing transient and weak PPIs, which are often missed with slower-reacting cross-linkers. This document provides detailed application notes and protocols for the use of **DosatiLink-2** in protein cross-linking assays.

Principle of Operation

DosatiLink-2 possesses two ortho-phthalaldehyde moieties connected by a di-ethylene glycol spacer. These aldehyde groups react specifically with the primary amines of lysine residues and the N-termini of proteins, forming stable covalent bonds. The spacer arm has a maximally allowed C α –C α distance of 30.2 Å^[1]. The extremely fast kinetics of the cross-linking reaction allows for the "freezing" of protein complexes in their native state, providing a snapshot of interactions at a specific moment in time.

Key Applications

- Mapping Transient or Weak Protein-Protein Interactions: The high reaction speed of **DosatiLink-2** is ideal for stabilizing fleeting interactions that are difficult to detect with other methods^{[1][2]}.
- Structural Elucidation of Protein Complexes: The distance constraints provided by **DosatiLink-2** cross-links can be used to model the three-dimensional structure of protein complexes.
- Studying Protein Dynamics and Conformational Changes: The ability to perform time-course analysis of protein conformational shifts during processes like protein unfolding^[3].

Quantitative Data Summary

The following tables summarize the comparative performance of **DosatiLink-2** and DSS in cross-linking the transient heterodimeric protein complexes EIN/HPr and EIAGlc/EIIBGlc from the bacterial glucose phosphotransferase system.

Table 1: Comparison of Inter-molecular Cross-links Identified in the EIN/HPr Complex

Cross-linker	Total Inter-molecular Cross-links Identified	Cross-links Consistent with Stereospecific Complex (SC)	Cross-links Consistent with Encounter Complexes (ECs)
DosatiLink-2	15	8	7
DSS	6	1	5

Data extracted from Wang et al., 2022 (bioRxiv preprint)[4]. The data represents a combination of experiments using 0.05, 0.2, and 0.8 mM of each cross-linker.

Table 2: General Properties of **DosatiLink-2** vs. DSS

Feature	DosatiLink-2	DSS (Disuccinimidyl suberate)
Reactive Group	ortho-phthalaldehyde	N-hydroxysuccinimide (NHS) ester
Target Specificity	Primary amines (Lysine, N-terminus)	Primary amines (Lysine, N-terminus)
Spacer Arm Length (Cα–Cα)	30.2 Å	24.0 Å[1]
Reaction Speed	60-120 times faster than DSS[1][2]	Standard
Advantages	Captures transient interactions effectively, performs well at low pH and temperature[3].	Widely used and well-characterized.
Disadvantages	Newer reagent with less extensive literature.	Slower reaction rate may miss transient interactions.

Experimental Protocols

Protocol 1: In Vitro Cross-Linking of Purified Proteins with **DosatiLink-2**

This protocol describes a general workflow for the cross-linking of purified protein complexes in solution.

Materials:

- Purified protein complex of interest in a suitable buffer (e.g., HEPES, PBS). Crucially, avoid amine-containing buffers such as Tris or glycine.
- DosatiLink-2** stock solution (e.g., 10 mM in DMSO or DMF). Prepare fresh.

- Quenching solution (e.g., 1 M Tris-HCl, pH 7.5 or 1 M Glycine).
- SDS-PAGE reagents and equipment.
- Mass spectrometer and associated reagents for proteomic analysis.

Procedure:

- Sample Preparation:
 - Prepare the protein complex at a suitable concentration in an amine-free buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 7.5). The optimal protein concentration will depend on the binding affinity (KD) of the interacting partners. For transient interactions, a concentration around the KD is a good starting point^[1].
- Cross-linking Reaction:
 - Add the **DosatiLink-2** stock solution to the protein sample to achieve the desired final concentration. A typical starting concentration range is 0.05 mM to 0.8 mM. Optimization may be required.
 - Incubate the reaction mixture at room temperature or on ice. Due to the high reactivity of **DosatiLink-2**, a short incubation time of 1-10 minutes is often sufficient. Time-course experiments are recommended to optimize the reaction time.
- Quenching:
 - Terminate the cross-linking reaction by adding the quenching solution to a final concentration of 20-50 mM.
 - Incubate for an additional 15-30 minutes at room temperature to ensure all unreacted cross-linker is quenched.
- Analysis by SDS-PAGE:
 - Analyze the cross-linked sample by SDS-PAGE to visualize the formation of higher molecular weight species corresponding to cross-linked complexes. A decrease in the

intensity of the monomer bands and the appearance of new, higher molecular weight bands indicates a successful cross-linking reaction.

- Preparation for Mass Spectrometry:
 - Excise the gel bands corresponding to the cross-linked complexes.
 - Perform in-gel digestion of the proteins using a suitable protease (e.g., trypsin).
 - Extract the peptides for subsequent analysis by LC-MS/MS.
- Mass Spectrometry Analysis and Data Interpretation:
 - Analyze the extracted peptides using a high-resolution mass spectrometer.
 - Use specialized software (e.g., pLink 2) to identify the cross-linked peptides and map the interaction sites.

Protocol 2: In Situ Cross-Linking of Proteins in Live Cells

This protocol provides a general guideline for cross-linking proteins within their cellular environment.

Materials:

- Cultured cells expressing the proteins of interest.
- Phosphate-buffered saline (PBS).
- **DosatiLink-2** stock solution (e.g., 50 mM in DMSO).
- Quenching solution (e.g., 1 M Tris-HCl, pH 7.5).
- Cell lysis buffer (amine-free, e.g., RIPA buffer without Tris, supplemented with protease inhibitors).
- Standard equipment for cell culture, cell harvesting, and protein extraction.

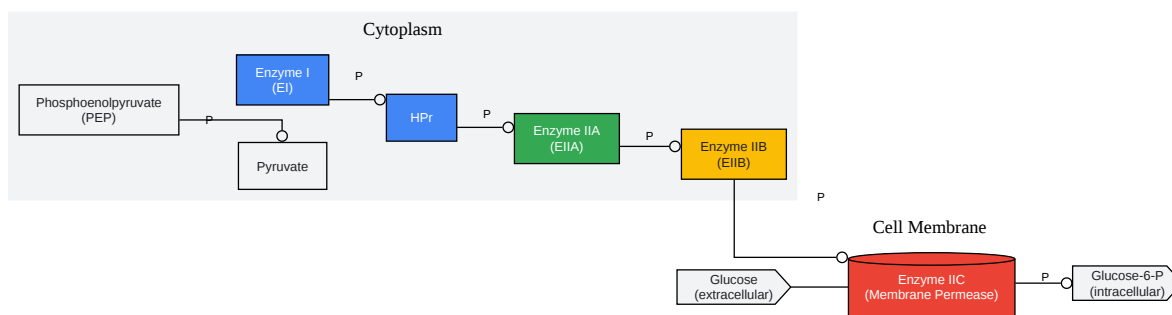
Procedure:

- Cell Culture and Harvesting:
 - Grow cells to the desired confluency.
 - Wash the cells twice with ice-cold PBS to remove media components.
- In Situ Cross-linking:
 - Resuspend the cell pellet in an appropriate volume of PBS.
 - Add the **DosatiLink-2** stock solution to a final concentration that needs to be empirically determined (a starting range of 1-5 mM can be tested).
 - Incubate for 5-15 minutes at room temperature with gentle agitation.
- Quenching:
 - Add quenching solution to a final concentration of 50-100 mM to stop the reaction.
 - Incubate for 15 minutes at room temperature.
- Cell Lysis and Protein Extraction:
 - Pellet the cells by centrifugation.
 - Lyse the cells using an appropriate amine-free lysis buffer containing protease inhibitors.
 - Clarify the lysate by centrifugation to remove cell debris.
- Downstream Analysis:
 - The protein lysate containing the cross-linked complexes can be used for various downstream applications, including immunoprecipitation to enrich for specific protein complexes, followed by SDS-PAGE and mass spectrometry as described in Protocol 1.

Visualizations

Bacterial Glucose Phosphotransferase System (PTS) Signaling Pathway

The following diagram illustrates the phosphoryl transfer cascade of the bacterial PTS, a model system used to evaluate the efficacy of **DosatiLink-2** in capturing transient protein-protein interactions.

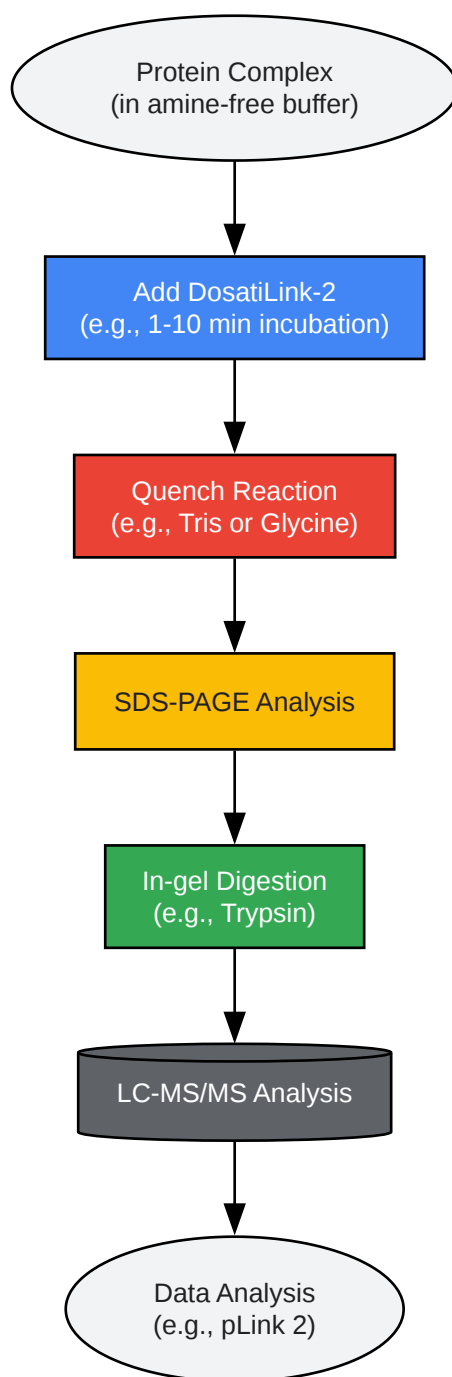


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Caption: Phosphoryl transfer cascade in the bacterial PTS.

Experimental Workflow for DosatiLink-2 Cross-Linking Mass Spectrometry

The diagram below outlines the key steps in a typical CXMS experiment using **DosatiLink-2**.



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Caption: General workflow for a CXMS experiment with **DosatiLink-2**.

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References

- [1. Fast cross-linking by DOPA2 promotes the capturing of a stereospecific protein complex over nonspecific encounter complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Fast cross-linking by DOPA2 promotes the capturing of a stereospecific protein complex over nonspecific encounter complexes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Characterization of protein unfolding by fast cross-linking mass spectrometry using di-ortho-phthalaldehyde cross-linkers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. biorxiv.org \[biorxiv.org\]](#)
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